

6-Nitropiperonal: A Comprehensive Technical Guide to Safe Handling for Researchers

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Compound of Interest

Compound Name: 6-Nitropiperonal

Cat. No.: B016318

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety information and detailed handling precautions for **6-Nitropiperonal** (CAS No. 712-97-0). The following sections offer a comprehensive overview of its properties, hazards, and recommended safety protocols to ensure its safe use in a laboratory setting.

Section 1: Chemical and Physical Properties

6-Nitropiperonal is a yellow, crystalline powder utilized as an intermediate in organic synthesis, particularly in the development of pharmaceuticals and fragrances. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NO ₅	
Molecular Weight	195.13 g/mol	
Melting Point	93-94 °C	
Boiling Point	331.78 °C (estimate)	
Density	1.5671 g/cm ³ (estimate)	
Solubility	Slightly soluble in DMSO and heated ethanol. Sparingly soluble in water.	
Appearance	Yellow to light orange or green powder/crystal.	

Section 2: Hazard Identification and GHS Classification

6-Nitropiperonal is classified as a hazardous substance. The Globally Harmonized System (GHS) classification and associated hazard statements are outlined in Table 2.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.

Signal Word: Warning

Section 3: Toxicological Information

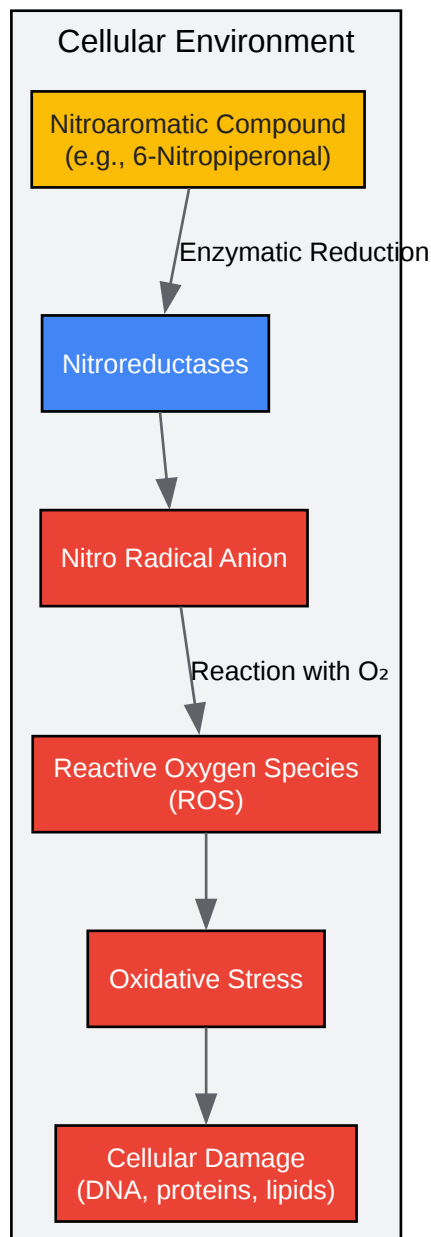
The primary routes of exposure are dermal contact, inhalation, and eye contact. Ingestion is also a potential route of exposure.

Acute Toxicity:

- Intravenous LD50 (Mouse): 56 mg/kg

Mechanism of Toxicity: While specific signaling pathways for **6-Nitropiperonal** are not extensively documented, the toxicity of nitroaromatic compounds is generally understood to involve the enzymatic reduction of the nitro group. This process can lead to the generation of reactive oxygen species (ROS), inducing oxidative stress and cellular damage.

Generalized Toxicity Pathway of Nitroaromatic Compounds

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Generalized toxicity pathway of nitroaromatic compounds.

Section 4: Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **6-Nitropiperonal**. The following workflow and detailed protocols are designed to minimize exposure risk.

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